

Disperse Orange 25: A Technical Guide to its Applications in Material Science

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Compound of Interest

Compound Name: Disperse orange 25

Cat. No.: B078697

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Orange 25 (DO25), a non-ionic azo dye, is a versatile organic compound with the chemical formula $C_{17}H_{17}N_5O_2$.^{[1][2]} Its stable chemical structure, characterized by a large dipole moment, makes it a valuable material in various scientific and industrial applications.^[3] This technical guide provides an in-depth overview of the primary applications of **Disperse Orange 25** in material science, with a focus on nonlinear optics, polymer dyeing, and electrochemical devices. The information presented herein is intended for researchers and scientists exploring the potential of this molecule in advanced material development.

Physicochemical Properties

A summary of the key physicochemical properties of **Disperse Orange 25** is provided in the table below.

Property	Value
Chemical Formula	C17H17N5O2
Molecular Weight	323.35 g/mol
CAS Number	31482-56-1
Appearance	Orange-red uniform powder[4]
Melting Point	170 °C (decomposes)
Maximum Absorption (λ_{max})	457 nm

Core Applications in Material Science

Disperse Orange 25 has demonstrated significant utility in several areas of material science, primarily due to its unique optical and electrochemical properties.

Nonlinear Optics (NLO)

Disperse Orange 25 is a promising candidate for nonlinear optical (NLO) materials, which are crucial for applications in photonics and optoelectronics, including optical switches and modulators.[3] Its large dipole moment and stable chemical structure contribute to its significant NLO response.[3] The third-order nonlinear optical properties of DO25 have been investigated in various polymer matrices, such as poly(methyl methacrylate) (PMMA) and poly(vinylpyrrolidone) (PVP).[5]

The nonlinear optical properties of **Disperse Orange 25** doped into polymer matrices have been characterized using techniques like the Z-scan method. The key parameters are the nonlinear refractive index (n_2) and the nonlinear absorption coefficient (β).

Polymer Matrix	Dye Concentration (wt%)	Nonlinear Refractive Index (n_2)	Nonlinear Absorption Coefficient (β)
PMMA	Various	Data not explicitly found in provided snippets	Data not explicitly found in provided snippets
PVP	Various	Data not explicitly found in provided snippets	Data not explicitly found in provided snippets

Note: While a study on the Z-scan of DO25 in PMMA and PVP was identified, the specific quantitative values for n_2 and β were not available in the provided search results. It is reported that the PVP matrix with DO25 showed better nonlinear responses.[5]

a) Preparation of DO25-Doped Polymer Thin Films via Spin Coating

This protocol describes the fabrication of thin films of **Disperse Orange 25** doped into a PMMA matrix.

- Materials:
 - **Disperse Orange 25** (DO25) powder
 - Poly(methyl methacrylate) (PMMA)
 - Toluene (or other suitable solvent)
 - Glass cover slips or other substrates
- Procedure:
 - Prepare a solution of PMMA in toluene at a specific concentration (e.g., 50 to 200 mg/mL). [6]
 - Dissolve a predetermined weight percentage of **Disperse Orange 25** into the PMMA solution.

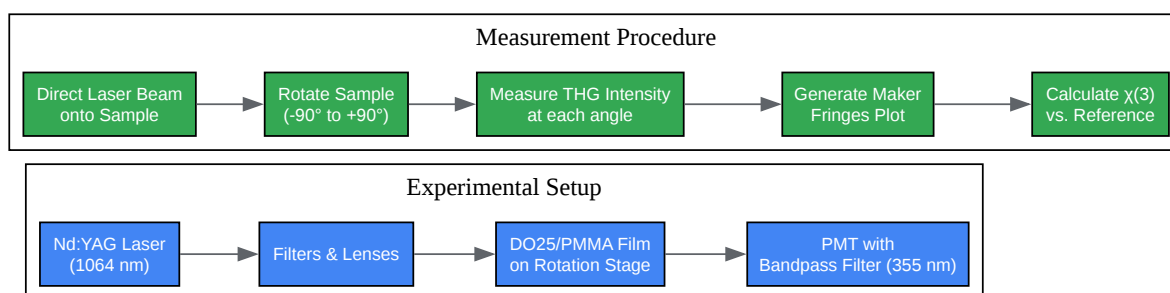
- Clean the glass cover slips thoroughly (e.g., with 70% ethanol).[7]
- Dispense a small volume (e.g., 30 μ L) of the DO25/PMMA solution onto the center of the cover slip.[7]
- Spin coat the substrate. A two-step process is often used: a low-speed spin (e.g., 800 rpm for 5 s) to spread the solution, followed by a high-speed spin (e.g., 2000-3000 rpm for 30 s) to achieve the desired thickness.[7][8]
- Bake the coated substrate on a hot plate (e.g., at 180 °C for 1 minute) to remove the solvent and solidify the film.[7]

b) Measurement of Third-Order NLO Properties using the Maker Fringes Technique

The third-harmonic generation (THG) Maker fringes technique is a standard method to characterize the NLO properties of materials.

- Experimental Setup:
 - Laser Source: A Q-switched Nd:YAG laser (e.g., operating at 1064 nm with a pulse duration of nanoseconds or picoseconds) is typically used as the fundamental beam.[9]
 - Optical Components: The setup includes a high-pass filter, neutral density filters, and lenses to direct and focus the laser beam onto the sample.
 - Sample Holder: The thin film sample is mounted on a rotation stage that allows for precise variation of the incident angle of the laser beam.[10]
 - Detection System: A bandpass interference filter is used to isolate the third-harmonic signal (e.g., at 355 nm), which is then detected by a photomultiplier tube (PMT).[10]
- Procedure:
 - The fundamental laser beam is directed onto the DO25-doped polymer thin film.
 - The sample is rotated through a range of incident angles (e.g., from -90° to +90°).[10]

- The intensity of the generated third-harmonic signal is measured by the PMT at each angle.
- The resulting data of intensity versus angle produces an interference pattern known as Maker fringes.
- The third-order nonlinear susceptibility ($\chi(3)$) of the sample is determined by comparing the maximum intensity of its THG signal to that of a reference material with a known $\chi(3)$ (e.g., fused silica).[9]



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Workflow for Maker Fringes Measurement.

Polymer Dyeing

Disperse Orange 25 is extensively used for dyeing hydrophobic fibers, particularly polyester (PET) and its blends.[3] A significant advancement in this area is the use of supercritical carbon dioxide (scCO₂) as a dyeing medium, which offers an environmentally friendly alternative to traditional water-based dyeing methods.[11]

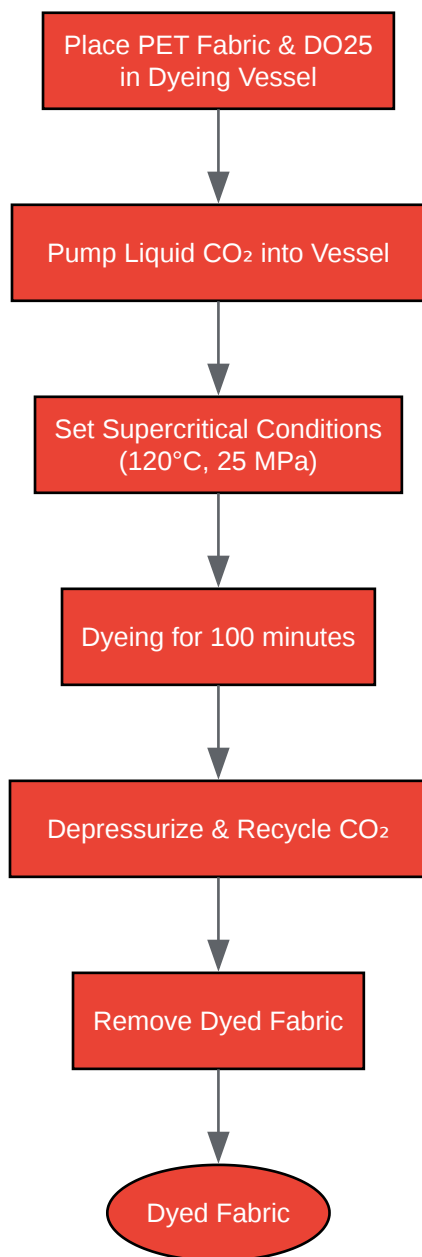
Optimal conditions for dyeing PET with **Disperse Orange 25** in supercritical CO₂ have been determined to enhance color yield. The dyed fabrics also exhibit good fastness properties.

Parameter	Optimal Value / Rating
Dyeing Temperature	120 °C[11]
Dyeing Pressure	25 MPa[11]
Dyeing Time	100 min[11]
Wash Fastness	Good[12]
Rubbing Fastness	Good[12]
Light Fastness	Moderate to Good[12]

This protocol outlines the general steps for dyeing polyester fabric with **Disperse Orange 25** using a high-pressure supercritical fluid dyeing apparatus.

- Materials:
 - Polyester (PET) fabric
 - **Disperse Orange 25** dye
 - High-pressure dyeing vessel
 - CO₂ cylinder
 - Temperature and pressure controllers
- Procedure:
 - The PET fabric and **Disperse Orange 25** dye are placed inside the high-pressure dyeing vessel.
 - The vessel is sealed and liquid CO₂ is pumped in.
 - The temperature and pressure are raised to the supercritical conditions (e.g., 120 °C and 25 MPa).[11]
 - The dyeing process is carried out for a specified duration (e.g., 100 minutes).[11]

- After dyeing, the vessel is depressurized, and the CO₂ is recycled.
- The dyed fabric is removed from the vessel. No subsequent drying is necessary.
- The color fastness properties (to washing, rubbing, and light) of the dyed fabric are evaluated using standard testing methods.[12]



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Supercritical CO₂ Dyeing Process.

Electrochemical Devices

Disperse Orange 25, being a p-type organic semiconductor, can be utilized to improve the photo-thermal properties of electrochemical devices.^[13] One notable application is in the fabrication of flexible photo-thermo electrochemical cells.

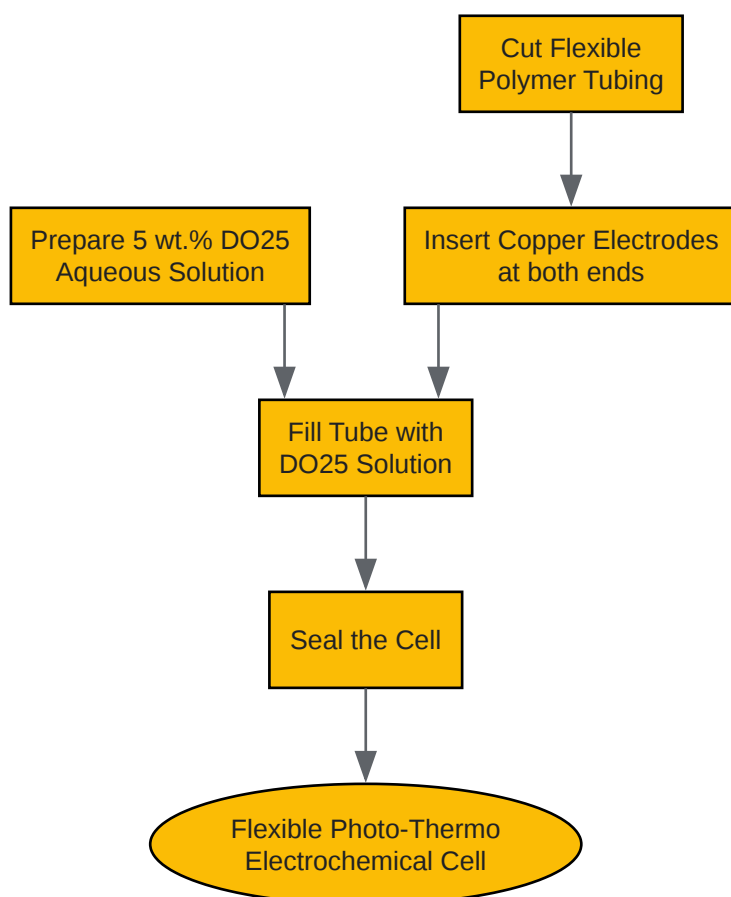
A flexible photo-thermo electrochemical cell fabricated using an aqueous solution of **Disperse Orange 25** as the electrolyte has shown promising results.

Parameter	Value
Electrolyte Concentration	5 wt.% aqueous solution of DO25 ^[14]
Temperature Gradient (ΔT)	10 °C ^[14]
Open-Circuit Voltage (V_{oc})	18-20 mV ^[14]
Short-Circuit Current (I_{sc})	0.4-0.5 μA ^[14]
Seebeck Coefficient	1.9-2.2 mV/°C ^[14]
Output Electric Power	up to 0.26 μW ^[14]

This protocol describes the construction of a simple electrochemical cell using **Disperse Orange 25**.

- Materials:
 - **Disperse Orange 25**
 - Distilled water
 - Flexible polymer tubing (e.g., 4 mm internal diameter)
 - Copper plates (e.g., 4 mm diameter, 2 mm thickness)
- Procedure:
 - Prepare a 5 wt.% aqueous solution of **Disperse Orange 25**.^[14]

- Cut a piece of flexible polymer tubing to the desired length (e.g., 4-5 cm).[14]
- Insert a copper plate into each end of the polymer tube to act as electrodes.
- Fill the tube with the 5 wt.% aqueous solution of **Disperse Orange 25**.
- Seal the ends of the tube to secure the electrodes and contain the electrolyte.
- To operate the cell, create a temperature gradient (ΔT) between the two copper electrodes using a low-power heat source or light.[14]
- Measure the open-circuit voltage and short-circuit current using a digital multimeter.



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Fabrication of a DO25-based Cell.

Other Potential Applications

Disperse Orange 25 is also noted for its potential use in p-type semiconductors.[3] While its application in this area is documented, detailed experimental protocols and performance data for specific semiconductor devices are not readily available in the reviewed literature.

Conclusion

Disperse Orange 25 is a multifunctional organic dye with significant applications in material science. Its strong nonlinear optical properties make it a valuable component in the development of photonic devices. In the textile industry, its use in supercritical CO₂ dyeing presents a sustainable and efficient method for coloring polyester fabrics. Furthermore, its semiconducting nature allows for its use in novel photo-thermo electrochemical cells. Further research into its properties and applications, particularly in the realm of organic semiconductors, is warranted to fully exploit the potential of this versatile molecule.

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References

- 1. Disperse Orange 25 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Disperse orange 25 | C17H17N5O2 | CID 92278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Disperse Orange 25 | 31482-56-1 [chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. The Matrix Effect on Nonlinear Optical Responses of Disperse Orange 25: Optical Bistability and Z-Scan | Semantic Scholar [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]

- 12. researchgate.net [researchgate.net]
- 13. 分散橙 25 Dye content 95 % | Sigma-Aldrich [sigmaaldrich.com]
- 14. electrochemsci.org [electrochemsci.org]
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